

Application Notes and Protocols for Foliar Spray of Cycloxydim in Greenhouse Studies

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Compound of Interest

Compound Name: cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one

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These comprehensive application notes and protocols provide detailed guidance on the foliar spray application of cycloxydim in greenhouse research settings. This document outlines experimental procedures, data presentation standards, and visual workflows to ensure accurate and reproducible studies on the efficacy and phytotoxicity of this herbicide.

Introduction to Cycloxydim

Cycloxydim is a post-emergence herbicide belonging to the cyclohexanedione chemical family. It is a systemic herbicide that is primarily absorbed through the foliage of plants. Its mode of action is the inhibition of acetyl-CoA carboxylase (ACCase), an essential enzyme for fatty acid biosynthesis in grasses. This inhibition leads to the disruption of cell membrane production, ultimately causing the death of susceptible grass species. In greenhouse studies, precise application techniques are crucial for obtaining reliable data on its efficacy against target grass weeds and its potential phytotoxicity to non-target plants.

Data Presentation

Effective evaluation of cycloxydim requires the systematic collection and clear presentation of quantitative data. The following tables provide templates for organizing experimental results for

easy comparison and analysis.

Table 1: Cycloxydim Dose-Response Data for Target Grass Weeds in Greenhouse Conditions

Target Weed Species	Growth Stage at Application	Cycloxydim Concentration (g a.i./L) ¹	Application Volume (L/m ²)	Visual Injury (%) (14 DAT) ²	Biomass Reduction (%) (21 DAT) ³	GR ₅₀ (g a.i./L) ⁴
Avena fatua (Wild Oat)	2-3 leaf stage	0 (Control)	0.2	0	0	
0.0375	0.2					
0.075	0.2					
0.15	0.2					
0.30	0.2					
Lolium rigidum (Ryegrass)	2-3 leaf stage	0 (Control)	0.2	0	0	
0.0375	0.2					
0.075	0.2					
0.15	0.2					
0.30	0.2					
Echinochloa crus-galli (Barnyardgrass)	2-3 leaf stage	0 (Control)	0.2	0	0	
0.0375	0.2					
0.075	0.2					
0.15	0.2					
0.30	0.2					

¹Concentration of active ingredient (a.i.) in grams per liter of spray solution. ²DAT: Days After Treatment. Visual injury rated on a scale of 0% (no injury) to 100% (plant death). ³Percent reduction in shoot fresh or dry weight compared to the untreated control. ⁴GR₅₀: The herbicide concentration required to reduce plant growth by 50%.

Table 2: Phytotoxicity Assessment of Cycloxydim on Non-Target Greenhouse Crops

Crop Species	Growth Stage at Application	Cycloxydim Concentration (g a.i./L)	Application Volume (L/m ²)	Phytotoxicity Rating (7 DAT) ¹	Phytotoxicity Rating (14 DAT) ¹	Notes on Symptoms ²
Solanum lycopersicum (Tomato)	4-5 true leaves	0 (Control)	0.2	0	0	No visible symptoms
Petunia x hybrida (Petunia)	Pre-flowering	0 (Control)	0.2	0	0	No visible symptoms
Glycine max (Soybean)	V2-V3 stage	0 (Control)	0.2	0	0	No visible symptoms

¹Phytotoxicity rated on a scale of 0 to 10, where 0 = no injury, 1-3 = slight injury, 4-6 = moderate injury, 7-9 = severe injury, and 10 = plant death. ²Description of symptoms, such as chlorosis, necrosis, stunting, or leaf deformation.[\[1\]](#)

Experimental Protocols

The following protocols provide detailed methodologies for key experiments involving the foliar application of cycloxydim in a greenhouse setting.

Protocol for Foliar Spray Application of Cycloxydim

3.1.1 Materials and Equipment

- Cycloxydim formulation (e.g., emulsifiable concentrate)
- Distilled or deionized water
- Adjuvant (if required by the product label or experimental design)
- Calibrated backpack or track sprayer with a flat-fan nozzle
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat, and respirator
- Graduated cylinders and beakers
- Magnetic stirrer and stir bars
- pH meter and calibration solutions
- Target and non-target plants grown in uniform pots with a standardized growing medium

3.1.2 Greenhouse Environmental Conditions

Maintain stable and consistent environmental conditions throughout the experiment to ensure reproducibility.

- Temperature: 20-28°C.[\[2\]](#)

- Relative Humidity: 50-70%. High humidity can increase the risk of phytotoxicity as the spray solution remains on the leaf surface for a longer duration.^[1]
- Photoperiod: 16-hour light/8-hour dark cycle.
- Air Circulation: Turn off horizontal air flow fans during and immediately after application to prevent spray drift.^[3]

3.1.3 Sprayer Calibration (Backpack Sprayer)

Accurate application is dependent on proper sprayer calibration. The following is a common method for calibrating a backpack sprayer for greenhouse use.

- Determine Nozzle Flow Rate:
 - Fill the sprayer with water.
 - Maintain a constant pressure.
 - Spray into a measuring container for a set time (e.g., 1 minute).
 - Repeat three times and calculate the average flow rate in L/minute.
- Determine Walking Speed:
 - Mark a known distance in the greenhouse (e.g., 10 meters).
 - Time how long it takes to walk this distance at a comfortable and consistent pace while simulating spraying.
 - Repeat three times and calculate the average speed in m/second.
- Determine Spray Width:
 - Spray water onto a dry surface (e.g., concrete or cardboard) from the desired application height.
 - Measure the width of the spray pattern in meters.

- Calculate Application Volume:
 - Use the following formula: $\text{Application Volume (L/m}^2\text{)} = \text{Flow Rate (L/min)} / (\text{Spray Width (m)} * \text{Walking Speed (m/s)} * 60)$

3.1.4 Preparation of Cycloxydim Spray Solution

- Calculate the Required Amount of Cycloxydim:
 - Determine the desired concentration of the active ingredient (a.i.) in g/L.
 - Use the following formula to calculate the amount of formulated product needed: $\text{Amount of Product (mL)} = (\text{Desired a.i. Concentration (g/L)} * \text{Final Volume (L)}) / \text{Concentration of a.i. in Product (g/mL)}$
- Mixing Procedure:
 - Fill the spray tank with half of the required volume of water.
 - If using an adjuvant, add it to the water and mix thoroughly.
 - Add the calculated amount of cycloxydim formulation to the spray tank.
 - Add the remaining water to reach the final desired volume.
 - Agitate the solution continuously to ensure it remains well-mixed.
 - Measure and, if necessary, adjust the pH of the spray solution according to the product label recommendations.

3.1.5 Application Procedure

- Wear appropriate PPE.
- Ensure target and non-target plants are at the correct growth stage and are not under drought stress.[\[1\]](#)

- Apply the spray solution uniformly to the plant foliage, ensuring thorough coverage of both the upper and lower leaf surfaces.
- Spray to the point of runoff, but avoid excessive application that could lead to pooling on the leaf surface or in the pot.
- Include an untreated control group that is sprayed with water (and adjuvant, if used in the treatments).
- After application, allow the foliage to dry completely before turning on any air circulation fans.
- Clean the sprayer thoroughly after use to prevent cross-contamination.

Protocol for Dose-Response Study

- **Plant Preparation:** Grow a sufficient number of a single grass weed species in individual pots to the desired growth stage (e.g., 2-4 leaves).
- **Experimental Design:** Use a completely randomized design with at least five replications per treatment.
- **Dose Selection:** Select a range of at least five cycloxydim concentrations, including a zero-dose control. The concentrations should be selected to bracket the expected GR₅₀ value.
- **Application:** Apply the different concentrations of cycloxydim according to the foliar spray application protocol (Section 3.1).
- **Data Collection:**
 - At 14 days after treatment (DAT), visually assess the percentage of injury for each plant.
 - At 21 DAT, harvest the above-ground biomass of each plant.
 - Determine the fresh weight and then dry the biomass in an oven at 70°C for 72 hours to determine the dry weight.
- **Data Analysis:**

- Calculate the percentage of biomass reduction for each treatment relative to the untreated control.
- Use a suitable statistical software to perform a non-linear regression analysis (e.g., log-logistic model) to determine the GR₅₀ value.

Protocol for Phytotoxicity Assessment

- Plant Selection: Choose a range of representative non-target greenhouse crops.
- Treatment Application: Apply cycloxydim at the proposed use rate (1X) and a higher rate (e.g., 2X or 4X) to assess the margin of crop safety. Include an untreated control.
- Phytotoxicity Evaluation: Visually assess the plants for any signs of injury at regular intervals (e.g., 3, 7, 14, and 21 DAT).
- Rating Scale: Use a standardized rating scale (e.g., 0-10 or 0-100%) to quantify the level of phytotoxicity.^[2]
- Symptom Description: Record detailed descriptions of any observed symptoms, such as chlorosis, necrosis, stunting, or malformation.^[1]

Mandatory Visualizations

The following diagrams, created using Graphviz (DOT language), illustrate key workflows for conducting greenhouse studies with cycloxydim.

Caption: Overall experimental workflow for a cycloxydim greenhouse study.

Caption: Workflow for preparing the cycloxydim spray solution.

Caption: Decision tree for optimizing cycloxydim application parameters.

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